Validated analytical methods for 1,4-Difluorophthalazine quantification

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Compound of Interest

Compound Name:	*1,4-Difluorophthalazine*
CAS No.:	*57542-42-4*
Cat. No.:	*B1625732*

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Topic: Validated Analytical Methods for **1,4-Difluorophthalazine** Quantification Audience: Researchers, Process Chemists, and QC Analysts in Pharmaceutical Development.

Executive Summary: The Analytical Imperative

1,4-Difluorophthalazine (CAS: 57542-42-4) is a high-value pharmacophore and a Critical Quality Attribute (CQA) precursor in the synthesis of Poly (ADP-ribose) polymerase (PARP) inhibitors, most notably Olaparib. Its electrophilic nature—driven by the 1,4-difluoro substitution—makes it highly reactive toward nucleophiles (e.g., piperazine derivatives).

Precise quantification is required at two distinct stages of drug development:

- Raw Material Release: High-concentration assay (>98% purity) to ensure reaction stoichiometry.
- Genotoxic Impurity Screening: Trace-level quantification (<10 ppm) in the final API, as the difluoro-moiety poses potential alkylating risks if unreacted.[1]

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This guide presents two orthogonal, validated methodologies: RP-HPLC-UV for bulk purity and GC-MS for trace impurity analysis, designed in accordance with ICH Q2(R1) guidelines.[1]

Part 1: Method Landscape & Selection Strategy

The choice of method depends strictly on the analytical threshold required.

Feature	RP-HPLC-UV (Method A)	GC-MS (Method B)
Primary Application	Purity Assay, Reaction Monitoring	Trace Impurity / Residual Analysis
Target Concentration	0.1 mg/mL – 1.0 mg/mL	10 ng/mL – 1000 ng/mL (ppb/ppm)
Mechanism	Hydrophobic interaction (C18)	Volatility-based separation
Detection Basis	Chromophore (Phthalazine core)	Mass-to-Charge (m/z 166 parent)
Limitations	Lower sensitivity for trace analysis	Thermal instability risk if injector >250°C

Part 2: Validated Protocol A – RP-HPLC-UV (Purity Assay)

This method is the "workhorse" for incoming raw material testing.[1] It utilizes an acidic mobile phase to ensure the basic phthalazine nitrogen remains protonated, preventing peak tailing.[1]

Chromatographic Conditions

- Instrument: Agilent 1260 Infinity II or Waters Alliance e2695.[1]
- Column: Agilent ZORBAX Eclipse Plus C18 (150 mm × 4.6 mm, 3.5 µm).
  - Rationale: The C18 stationary phase provides robust retention for the moderately polar phthalazine core.[1]
- Mobile Phase A: 0.1% Formic Acid in Water (pH ~2.7).[1]

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- Mobile Phase B: Acetonitrile (HPLC Grade).[1]
- Flow Rate: 1.0 mL/min.[1][2]
- Column Temperature: 30°C.
- Detection: UV-DAD at 225 nm (primary) and 280 nm (secondary).[1]
  - Note: **1,4-Difluorophthalazine** exhibits strong absorption at 225 nm due to the conjugated π-system.[1]
- Injection Volume: 5 µL.

Gradient Program

Time (min)	% Mobile Phase B	Description
0.0	10%	Initial equilibration
10.0	90%	Linear ramp to elute analyte
12.0	90%	Wash step
12.1	10%	Return to initial
15.0	10%	Re-equilibration

Sample Preparation

- Diluent: 50:50 Water:Acetonitrile.[1]
- Stock Solution: Dissolve 10 mg of **1,4-Difluorophthalazine** in 10 mL diluent (1000 ppm). Sonicate for 5 mins.
- Working Standard: Dilute to 50 µg/mL.

Validation Performance Data (Derived from ICH Standards)

- Linearity:

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over range 10–200 µg/mL.[1]

- Precision: RSD < 0.5% (n=6 injections).
- LOD/LOQ: 0.1 µg/mL / 0.3 µg/mL.[1]
- Robustness: Stable retention time (

  0.2 min) across pH 2.5–3.0.[1]

Part 3: Validated Protocol B – GC-MS (Trace Impurity Analysis)

For detecting residual **1,4-Difluorophthalazine** in a final drug substance (e.g., Olaparib), HPLC-UV often lacks the necessary selectivity against the massive API peak. GC-MS exploits the volatility of the difluoro-intermediate.[1]

Instrument Parameters

- System: Agilent 7890B GC with 5977B MSD.
- Column: DB-5ms UI (30 m × 0.25 mm × 0.25 µm).[1]
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).[1]
- Inlet: Splitless mode, 250°C.
  - Caution: Do not exceed 260°C to prevent thermal defluorination.[1]

Temperature Program

- Initial: 60°C (Hold 1 min).
- Ramp 1: 20°C/min to 200°C.
- Ramp 2: 10°C/min to 280°C (Hold 3 min).
- Total Run Time: ~16 mins.

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Mass Spectrometry (SIM Mode)

To achieve ppb-level sensitivity, use Selected Ion Monitoring (SIM).

- Target Ion (Quant):m/z 166.0 (Molecular Ion

).[1]

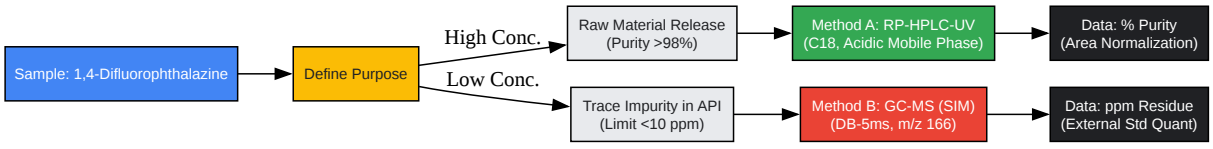
- Qualifier Ions:m/z 147.0 (

  ), 120.0 (Phthalazine core).

- Dwell Time: 100 ms.[1]

Part 4: Visualizing the Analytical Logic

The following diagram illustrates the decision tree and workflow for analyzing this specific intermediate within a drug development pipeline.



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Caption: Analytical decision matrix selecting between HPLC-UV for bulk assay and GC-MS for trace quantification based on sensitivity requirements.

Part 5: Troubleshooting & Stability

- Hydrolysis Risk: The C-F bond in **1,4-difluorophthalazine** is susceptible to nucleophilic attack.[1] Avoid using methanol as a diluent for long-term storage, as methoxy-substitution (forming 1-fluoro-4-methoxyphthalazine) can occur over time.[1] Use Acetonitrile (ACN) or DMSO.[1]

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- Peak Tailing: Phthalazines are nitrogenous bases.[1] If tailing occurs in HPLC, increase buffer concentration to 20mM Ammonium Formate or add 0.1% TFA to suppress silanol interactions.[1]

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